

Stability and long-term storage of reconstituted Tiludronate disodium

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Compound of Interest

Compound Name: *Tiludronate disodium hemihydrate*

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Technical Support Center: Tiludronate Disodium

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and long-term storage of reconstituted tiludronate disodium.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized Tiludronate Disodium powder?

A1: For veterinary use, such as the product Tildren®, the lyophilized powder should be reconstituted with sterile 0.9% Sodium Chloride Injection, USP.[1][2] It is crucial to avoid solutions containing calcium or other divalent cations, like Lactated Ringer's, as they can form complexes with tiludronate disodium.[1][2] For general research purposes, while sterile water or other buffers might be used, stability data is most robust for 0.9% sodium chloride.

Q2: What is the concentration of the tiludronate disodium solution after reconstitution?

A2: Following the standard protocol for the 500 mg vial, reconstituting with 25 mL of 0.9% sodium chloride results in a solution with a concentration of 20 mg/mL of tiludronate disodium.
[1][2]

Q3: How long is the reconstituted tiludronate disodium solution stable?

A3: A study on reconstituted Tildren® (tiludronate disodium) has shown that the solution is chemically stable and suitable for use for up to 30 days when stored under controlled conditions.^[3] This applies to storage at room temperature (25°C), under refrigeration (5°C), or frozen (-20°C).^[3]

Q4: What are the optimal long-term storage conditions for the reconstituted solution?

A4: For partially used vials, it is recommended to store the reconstituted solution in a refrigerator at 5°C, protected from light, for up to 30 days.^[3] For research stock solutions, storage at -20°C for up to 1 month or at -80°C for up to 6 months has been suggested.^{[4][5]}

Q5: Is the further diluted infusion solution stable for an extended period?

A5: No, the final infusion solution, which is prepared by further diluting the reconstituted stock in a larger volume of 0.9% Sodium Chloride, has a much shorter stability window. It should be administered within 2 hours of preparation or can be stored for a maximum of 24 hours under refrigeration (2-8°C) and protected from light.^{[1][2]}

Q6: Can I freeze and thaw the reconstituted tiludronate disodium solution multiple times?

A6: To avoid product failure due to repeated freeze-thaw cycles, it is recommended to store the solution in separate aliquots if you plan to freeze it for long-term storage.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate or cloudiness observed in the reconstituted solution.	The solution was reconstituted with an inappropriate diluent containing divalent cations (e.g., calcium).	Discard the solution. Reconstitute a new vial using sterile 0.9% Sodium Chloride Injection, USP, ensuring no calcium or other divalent cations are present. [1] [2]
The solution has been stored improperly or for too long, leading to degradation.	Discard the solution and prepare a fresh one according to the recommended storage guidelines.	
Difficulty dissolving the lyophilized powder.	Insufficient mixing or inadequate solvent volume.	Ensure the correct volume of 0.9% Sodium Chloride Injection is added. Shake the vial gently until all the powder is completely dissolved. [1] [2]
To enhance solubility for research purposes, you can warm the solution to 37°C and use an ultrasonic bath. [4]		
Discoloration of the reconstituted solution.	Potential contamination or degradation of the product.	Do not use the solution if it has changed color. Discard it and prepare a fresh solution.

Data Summary

Table 1: Stability of Reconstituted Tiludronate Disodium (20 mg/mL in 0.9% NaCl)

Storage Condition	Temperature	Duration	Stability
Room Temperature	25°C	Up to 30 days	Stable [3]
Refrigerated	5°C	Up to 30 days	Stable [3]
Frozen	-20°C	Up to 30 days	Stable [3]

Table 2: Stability of Further Diluted Tiludronate Disodium for Infusion

Storage Condition	Temperature	Duration	Stability
Room Temperature	Ambient	Within 2 hours	Stable[1][2]
Refrigerated	2-8°C	Up to 24 hours	Stable[1][2]

Experimental Protocols

Protocol 1: Reconstitution of Tiludronate Disodium for Veterinary Use (e.g., Tildren®)

- Aseptic Technique: Perform all steps using strict aseptic technique.
- Solvent Preparation: Withdraw 25 mL of sterile 0.9% Sodium Chloride Injection, USP.
- Reconstitution: Add the 25 mL of 0.9% sodium chloride to one vial containing 500 mg of tiludronate disodium powder.
- Dissolution: Shake the vial gently until the powder is completely dissolved. The final concentration will be 20 mg/mL.[1][2]

Protocol 2: Physico-chemical Stability Testing

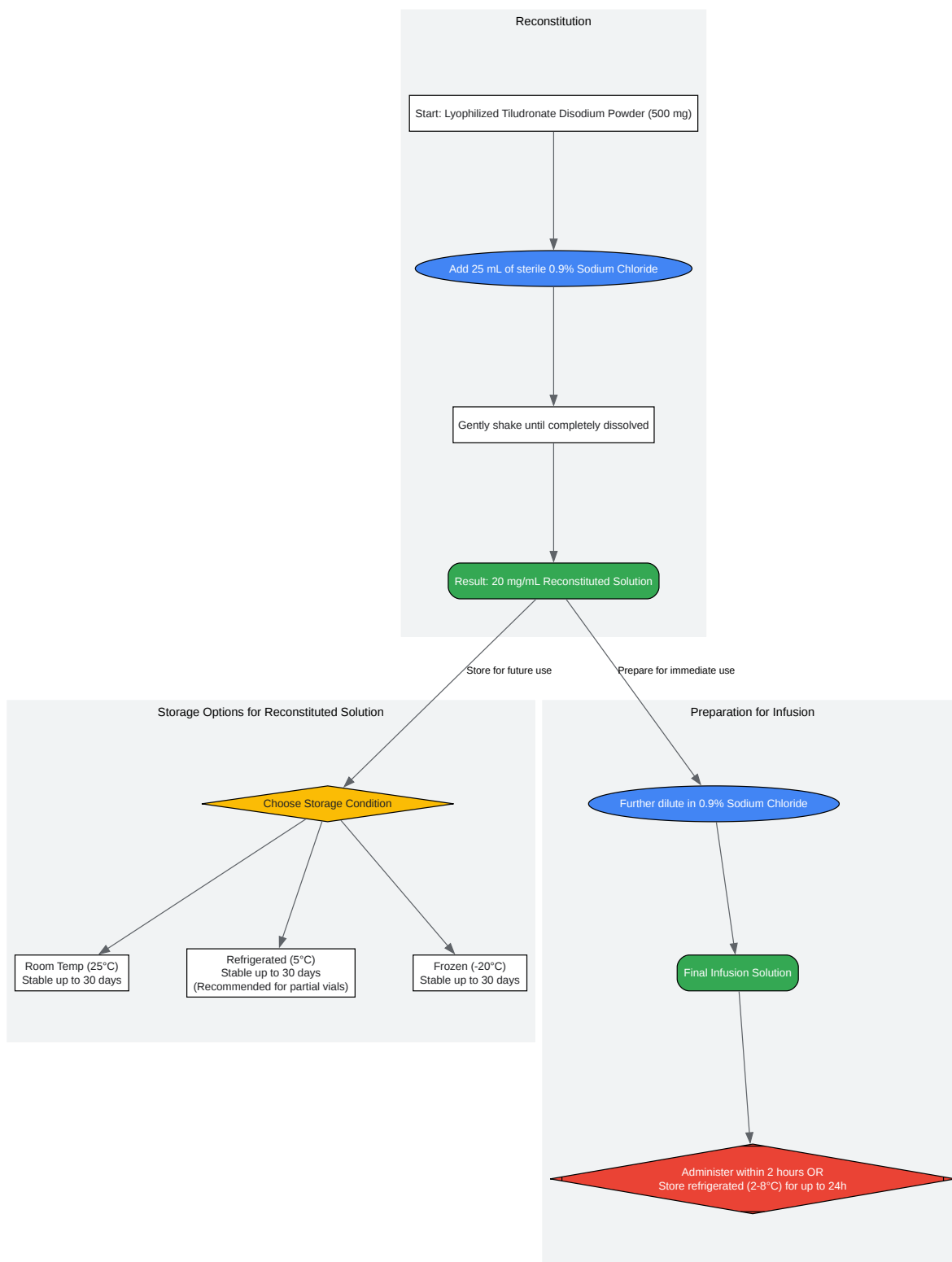
A post-approval research study evaluated the stability of reconstituted Tildren®.[3]

- Sample Preparation: Tildren® was reconstituted as per the standard protocol (500 mg in 25 mL of 0.9% sodium chloride).
- Storage Conditions: The reconstituted vials were stored under three different temperature conditions:
 - Controlled room temperature (25°C)
 - Refrigerated (5°C)
 - Frozen (-20°C)

- Sampling: Serial samples were collected from each storage condition at specific time points: Day 0, Day 4, Day 7, Day 14, and Day 30.
- Analysis: Physico-chemical analysis was conducted on the samples at each time point to assess the stability of tiludronate disodium. Sterility tests were also performed on all vials at the end of the 30-day study.

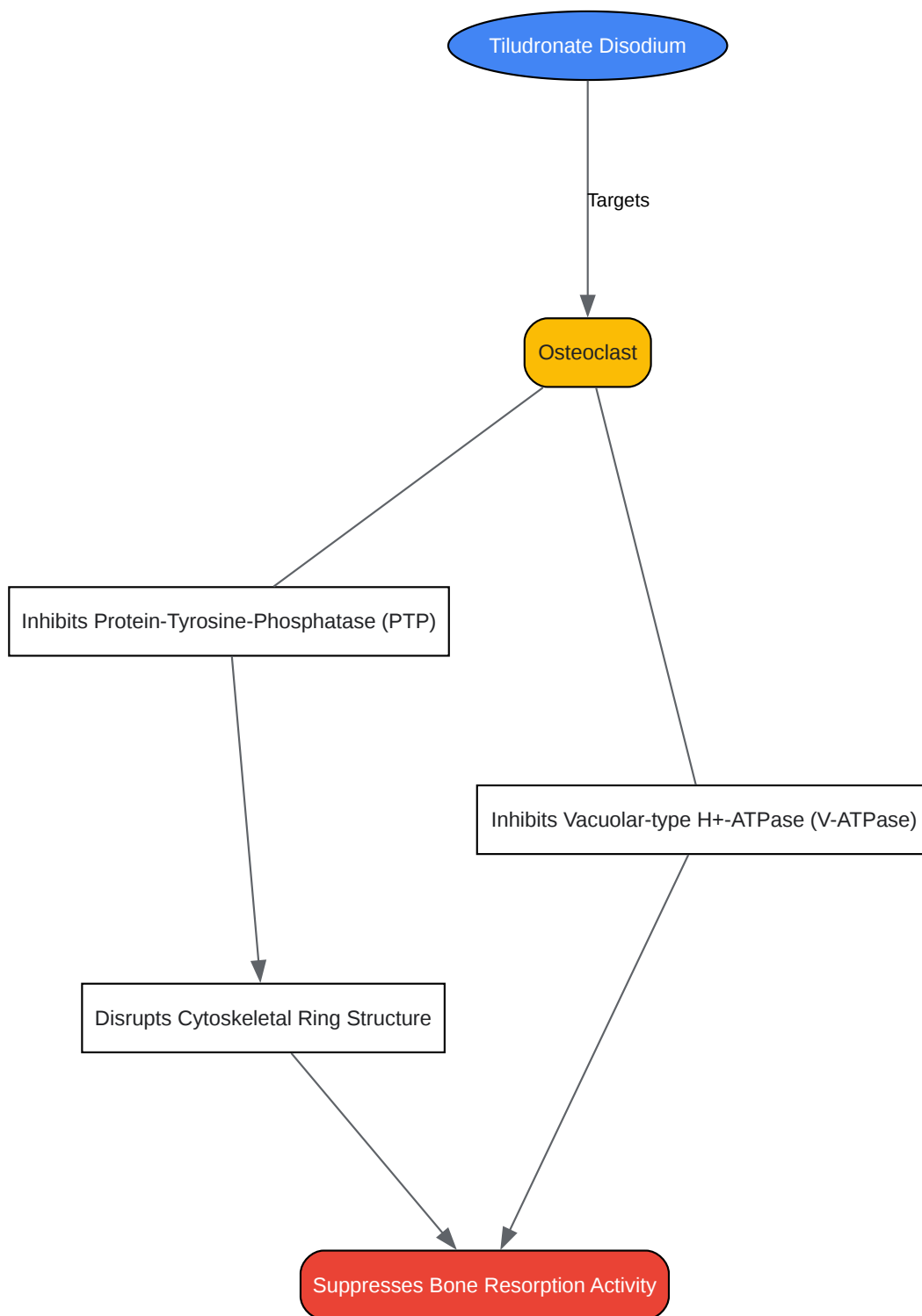
Visualizations

Reconstitution and Storage Workflow for Tiludronate Disodium

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Caption: Workflow for reconstituting and storing tiludronate disodium.

Simplified Mechanism of Action of Tiludronate Disodium

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Caption: Simplified mechanism of action of tiludronate disodium on osteoclasts.

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